

Technical Guide: Safety and Handling of Boc-Leu-Ser-Thr-Arg-AMC

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Compound of Interest

Compound Name: *Boc-Leu-Ser-Thr-Arg-AMC*

Cat. No.: *B15624219*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the fluorogenic peptide substrate **Boc-Leu-Ser-Thr-Arg-AMC**, with a focus on its safe handling, experimental use, and biochemical properties. The information is intended for professionals in research and drug development.

Introduction

Boc-Leu-Ser-Thr-Arg-AMC, also known as Boc-LSTR-AMC, is a synthetic peptide substrate used in biochemical assays to measure the activity of certain proteases.^[1] It is particularly noted as a substrate for activated protein C (APC) and for assaying the trypsin-like activity of the proteasome.^[2] The peptide sequence is covalently linked to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC). When the peptide bond at the C-terminus of arginine is cleaved by a target enzyme, the AMC molecule is released, leading to a measurable increase in fluorescence. This property allows for the sensitive and continuous monitoring of enzyme kinetics.

Physicochemical Properties

The fundamental properties of **Boc-Leu-Ser-Thr-Arg-AMC** are summarized in the table below.

Property	Value
Synonyms	Boc-LSTR-AMC, t-Butyloxycarbonyl-L-leucyl-L-seryl-L-threonyl-L-arginine 4-methylcoumaryl-7-amide
CAS Number	73554-93-5
Molecular Formula	C ₃₄ H ₅₂ N ₈ O ₁₀
Molecular Weight	732.82 g/mol
Appearance	Typically a lyophilized white to off-white powder

Safety and Handling

A specific Safety Data Sheet (SDS) for **Boc-Leu-Ser-Thr-Arg-AMC** is not publicly available in the search results. Therefore, the following guidelines are based on general laboratory safety practices for similar chemical compounds. Users must consult the SDS provided by their specific supplier before handling this material.

3.1. General Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling the compound in either solid or solution form.
- **Avoid Inhalation, Ingestion, and Skin Contact:** The toxicological properties of this compound have not been thoroughly investigated. Handle with care to avoid direct contact.
- **Work in a Ventilated Area:** When handling the lyophilized powder or preparing stock solutions, work in a well-ventilated area or a fume hood to minimize the risk of inhalation.

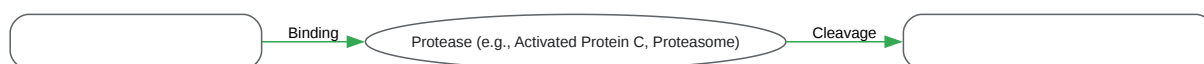
3.2. Storage and Stability

- **Lyophilized Powder:** The lyophilized peptide should be stored in a tightly sealed container in a freezer at or below -20°C.[3]

- **Stock Solutions:** Stock solutions are typically prepared in a suitable organic solvent such as dimethyl sulfoxide (DMSO).[3] Once in solution, it is recommended to aliquot the stock and store it at -20°C or -80°C to avoid repeated freeze-thaw cycles. Protect solutions from light.

Mechanism of Action

The primary mechanism of **Boc-Leu-Ser-Thr-Arg-AMC** as a fluorogenic substrate is based on enzymatic cleavage and subsequent fluorescence.



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Caption: Enzymatic cleavage of Boc-LSTR-AMC releases fluorescent AMC.

Experimental Protocols

The following is a generalized protocol for a protease activity assay using **Boc-Leu-Ser-Thr-Arg-AMC**. This should be adapted and optimized for the specific enzyme and experimental conditions.

5.1. Materials

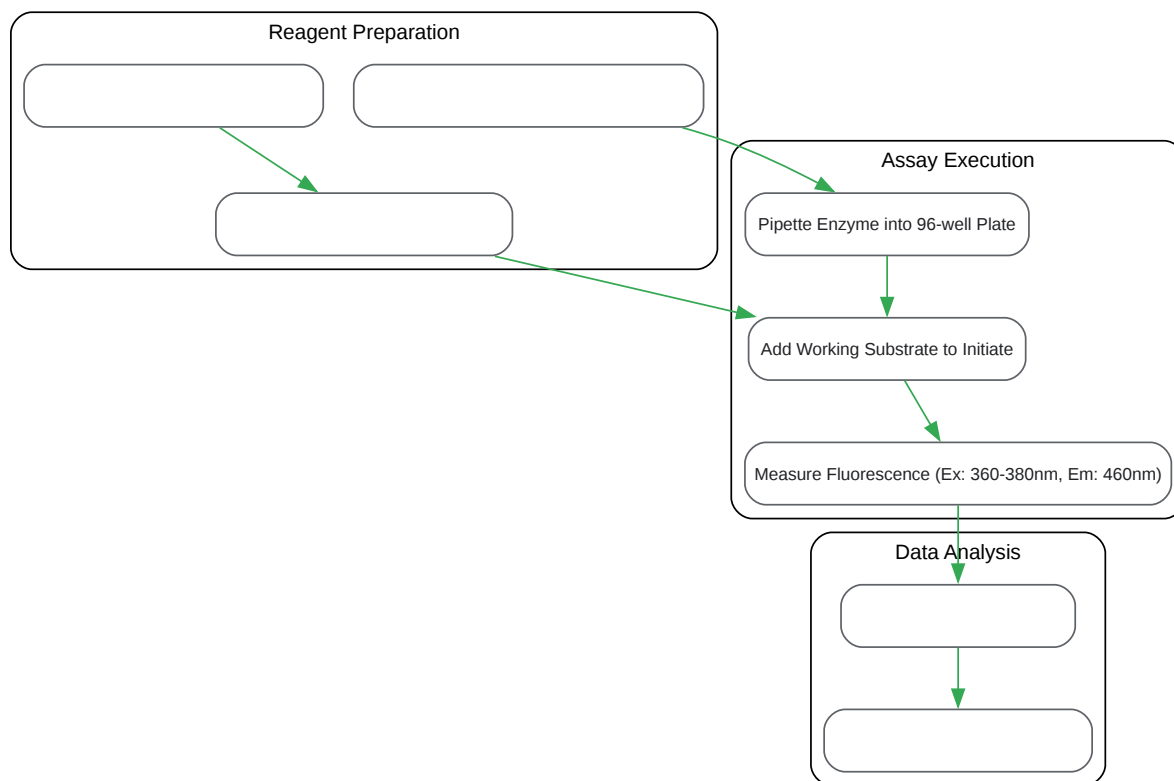
- **Boc-Leu-Ser-Thr-Arg-AMC**
- DMSO (anhydrous)
- Assay Buffer (e.g., Tris-HCl, HEPES, PBS, pH should be optimal for the enzyme of interest)
- Purified enzyme or cell lysate containing the enzyme
- Black 96-well microplate (for fluorescence measurements)
- Fluorescence microplate reader

5.2. Preparation of Reagents

- **Substrate Stock Solution:** Prepare a stock solution of **Boc-Leu-Ser-Thr-Arg-AMC** in DMSO, for example, at a concentration of 10 mM.
- **Enzyme Solution:** Dilute the enzyme to the desired concentration in an appropriate assay buffer. Keep the enzyme on ice.
- **Working Substrate Solution:** Dilute the stock solution in the assay buffer to the final desired concentration. The final concentration of DMSO in the assay should be kept low (typically <1%) to avoid affecting enzyme activity.

5.3. Assay Procedure

- Add the enzyme solution to the wells of the 96-well plate.
- To initiate the reaction, add the working substrate solution to the wells.
- Immediately place the plate in a fluorescence microplate reader pre-set to the appropriate temperature.
- Measure the fluorescence intensity at regular intervals. The excitation wavelength for AMC is typically in the range of 360-380 nm, and the emission wavelength is around 460 nm.
- The rate of increase in fluorescence is proportional to the enzyme activity.



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Caption: General workflow for a fluorogenic protease assay.

Quantitative Data

Limited quantitative data for the interaction of **Boc-Leu-Ser-Thr-Arg-AMC** with specific enzymes is available in the public domain. The following kinetic constants have been reported for activated protein C.

Enzyme	K _m	k _{cat}
Activated Protein C	3.3 x 10 ⁻⁴ M	8.4 s ⁻¹

Data from Symanoski et al., as cited by a supplier.[2]

Conclusion

Boc-Leu-Ser-Thr-Arg-AMC is a valuable tool for studying the activity of proteases such as activated protein C and the proteasome. While specific safety and handling information should always be obtained from the supplier, general laboratory precautions for handling peptide-based reagents are applicable. The experimental protocols are straightforward but require optimization for specific applications. The quantitative data available suggests it is an effective substrate for its target enzymes.

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References

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